

CAS number and molecular formula for Pre-vitamin D3 decanoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pre-vitamin D3 decanoate*

Cat. No.: *B12368277*

[Get Quote](#)

Pre-vitamin D3 Decanoate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Pre-vitamin D3 decanoate**, including its chemical identity, and inferred metabolic pathway based on current scientific understanding of similar compounds. While specific experimental data for this particular ester is limited in publicly accessible literature, this document extrapolates from established knowledge of pre-vitamin D3 and other vitamin D3 esters to provide a foundational understanding for research and development professionals.

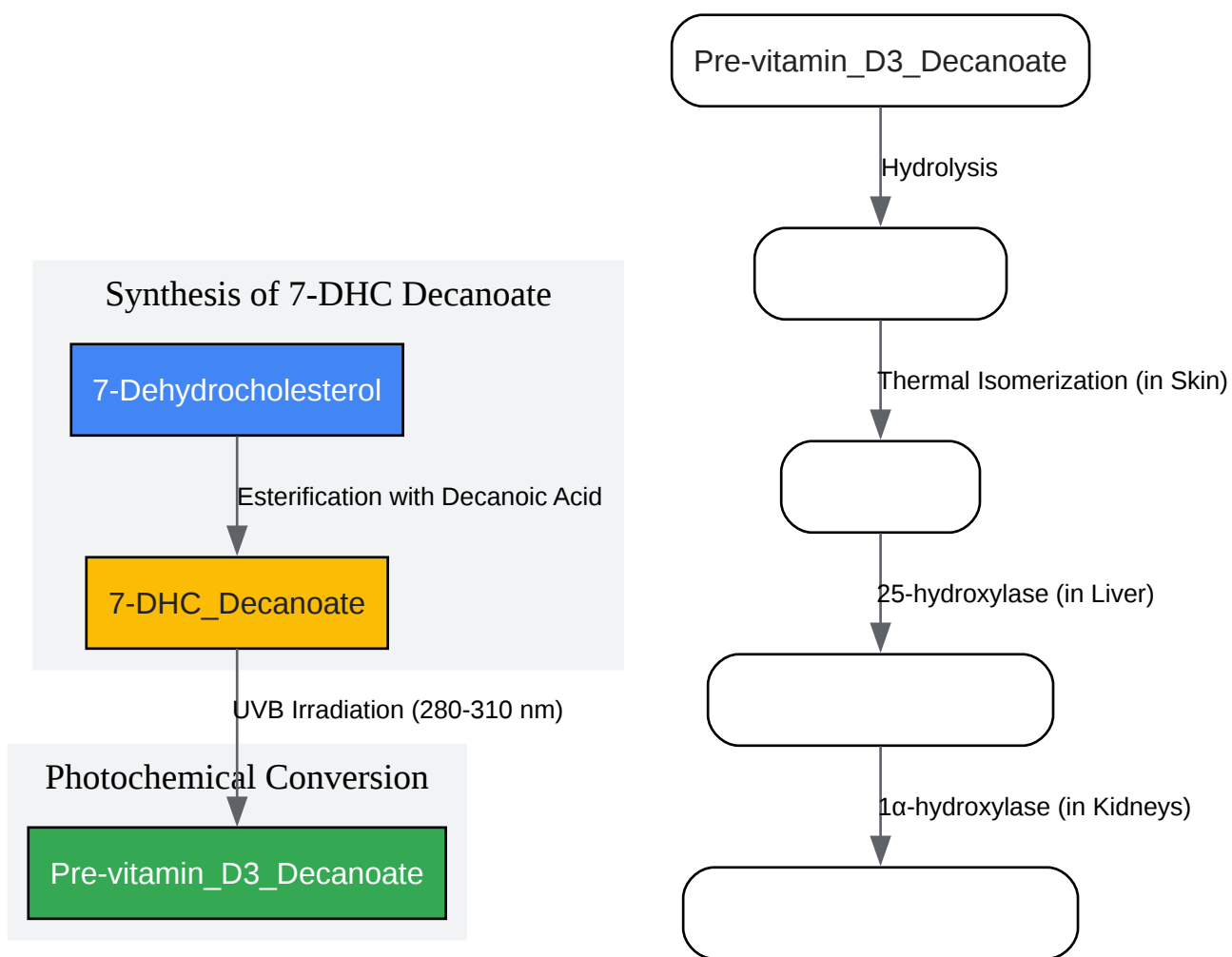
Chemical Identity

Property	Value	Reference
CAS Number	927822-18-2	[1]
Molecular Formula	C37H62O2	[1]
Molecular Weight	538.89 g/mol	[1]
Synonyms	(1S)-3-[(1Z)-2-[(1R,3aR,7aR)-1-[(1R)-1,5-dimethylhexyl]-2,3,3a,6,7,7a-hexahydro-7a-methyl-1H-inden-4-yl]ethenyl]-4-methyl-3-cyclohexen-1-yl decanoate; Decanoic acid, (1S)-3-[(1Z)-2-[(1R,3aR,7aR)-1-[(1R)-1,5-dimethylhexyl]-2,3,3a,6,7,7a-hexahydro-7a-methyl-1H-inden-4-yl]ethenyl]-4-methyl-3-cyclohexen-1-yl ester	[1]

Synthesis Overview

Pre-vitamin D3 decanoate is an ester of pre-vitamin D3. The synthesis of pre-vitamin D esters generally involves the irradiation of the corresponding ester derivative of 7-dehydrocholesterol (7-DHC). In this process, ultraviolet (UV) light cleaves the 9,10-bond of the 7-DHC ester to form the pre-vitamin D3 ester.

Below is a conceptual workflow for the synthesis of **Pre-vitamin D3 decanoate**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Pre-Vitamin-D3 Decanoate | CAS No- 927822-18-2 | Simson Pharma Limited [simsonpharma.com]
- To cite this document: BenchChem. [CAS number and molecular formula for Pre-vitamin D3 decanoate]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b12368277#cas-number-and-molecular-formula-for-pre-vitamin-d3-decanoate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com